

# Preparation of Laniquidar Stock Solution for Preclinical Research

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## Compound of Interest

Compound Name: *Laniquidar*

Cat. No.: *B1684370*

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## Abstract

This document provides detailed application notes and protocols for the preparation, storage, and handling of **Laniquidar** stock solutions for use in preclinical research. **Laniquidar** is a potent, noncompetitive, third-generation P-glycoprotein (P-gp) inhibitor with an IC<sub>50</sub> of 0.51 µM.[1] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This guide is intended for researchers, scientists, and drug development professionals.

## Introduction to Laniquidar

**Laniquidar** (R101933) is a selective inhibitor of P-glycoprotein, a key multidrug resistance transporter.[2] Its chemical formula is C<sub>37</sub>H<sub>36</sub>N<sub>4</sub>O<sub>3</sub> and it has a molecular weight of 584.71 g/mol.[1][3] It is a white to off-white solid.[1] **Laniquidar** has been investigated in clinical studies for acute myeloid leukemia (AML) and myelodysplastic syndrome (MDS).[2] In a research setting, it is a valuable tool for studying P-gp function and overcoming multidrug resistance in cancer cells.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Laniquidar**.

Property	Value	Reference
Molecular Weight	584.71 g/mol	[1]
Molecular Formula	C37H36N4O3	[1]
Appearance	White to off-white solid	[1]
IC50 (P-glycoprotein)	0.51 $\mu$ M	[1]
Solubility in DMSO	10 mg/mL (17.10 mM)	[1]
Powder Storage	-20°C for 3 years	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[1]

## Experimental Protocols

### Materials and Equipment

- **Laniquidar** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened[1]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### Preparation of **Laniquidar** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Laniquidar** in DMSO.

- Pre-weighing Preparation: Before handling the powder, ensure you are wearing appropriate PPE.
- Weighing **Laniquidar**: Accurately weigh out the desired amount of **Laniquidar** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.85 mg of **Laniquidar** (Molecular Weight = 584.71 g/mol ).
- Dissolving in DMSO:
  - Add the weighed **Laniquidar** powder to a sterile microcentrifuge tube.
  - Add the appropriate volume of anhydrous DMSO. For a 10 mM solution with 5.85 mg of **Laniquidar**, add 1 mL of DMSO.
  - It is crucial to use a newly opened or anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the product.[\[1\]](#)
- Ensuring Complete Dissolution:
  - Vortex the solution for 1-2 minutes.
  - If the powder is not fully dissolved, sonicate the solution in an ultrasonic bath until it becomes clear.[\[1\]](#)
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

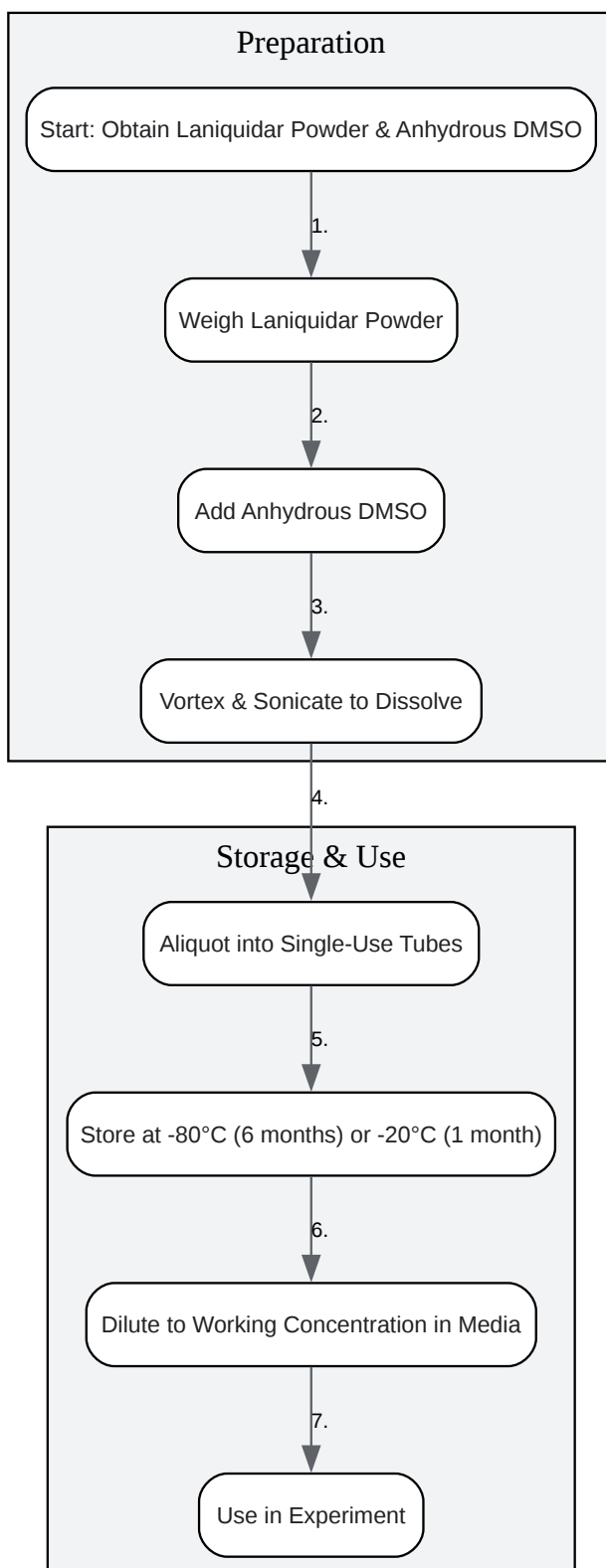
## Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration. It is important to note that the final concentration of DMSO in the culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced toxicity.

Example Dilution for a 10  $\mu$ M Working Solution:

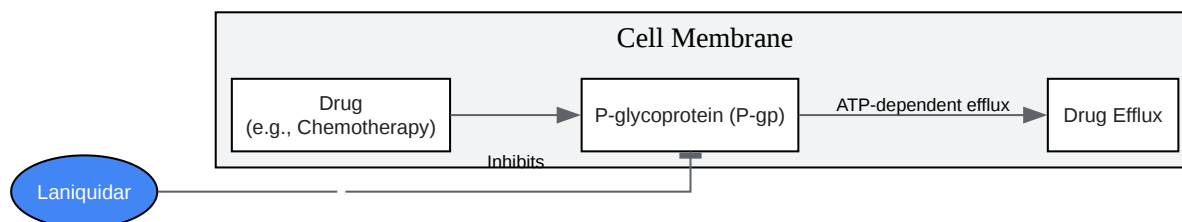
- Perform a serial dilution of the 10 mM stock solution. For example, dilute the 10 mM stock 1:100 in cell culture medium to create a 100  $\mu$ M intermediate solution.
- Further dilute the 100  $\mu$ M intermediate solution 1:10 in cell culture medium to achieve a final concentration of 10  $\mu$ M.
- Always prepare fresh working solutions from the frozen stock on the day of the experiment.

## Mandatory Visualizations



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Caption: Workflow for **Laniquidar** Stock Solution Preparation.



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Caption: **Laniquidar's** Mechanism of Action on P-gp.

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## References

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